

An In-depth Technical Guide to 2-Amino-6-bromonaphthalene

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Compound of Interest

Compound Name: 2-Amino-6-bromonaphthalene

Cat. No.: B125385

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This technical guide provides a comprehensive overview of **2-Amino-6-bromonaphthalene**, a key intermediate in synthetic organic chemistry, particularly in the development of novel pharmaceutical compounds. This document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its chemical properties, synthesis, and potential applications.

Chemical Identification and Properties

2-Amino-6-bromonaphthalene, also known as 6-bromo-2-naphthylamine, is an aromatic amine.^[1] Its unique structure, featuring a naphthalene core with both an amino and a bromo substituent, makes it a versatile building block in medicinal chemistry. The naphthalene scaffold itself is a privileged structure in the development of bioactive compounds with a wide array of therapeutic applications, including anticancer, antimicrobial, and anti-inflammatory agents.^{[2][3]}

Table 1: Physicochemical Properties of **2-Amino-6-bromonaphthalene**

Property	Value	Source
CAS Number	7499-66-3	[4] [5] [6] [7]
Molecular Formula	C ₁₀ H ₈ BrN	[1] [4] [5]
Molecular Weight	222.08 g/mol	[1] [8]
Appearance	Grey solid	[1]
Melting Point	128 °C	[1] [5]
Boiling Point	364.4 °C at 760 mmHg; 155-160 °C at 1 Torr	[1] [5]
Density	1.563 g/cm ³	[1] [5]
pKa	3.66±0.10 (Predicted)	[1]
Refractive Index	1.718	[5]
InChI Key	UBLKHAWYJFEPDX-UHFFFAOYSA-N	[9] [10]
SMILES	C1=CC2=C(C=CC(=C2)Br)C=C1N	[10]

Experimental Protocols

A plausible synthetic route for **2-Amino-6-bromonaphthalene** starts from 6-Bromo-2-naphthoic acid. The following protocol is based on a general procedure for the conversion of a carboxylic acid to an amine via an azide rearrangement.

Materials:

- 6-Bromo-2-naphthoic acid
- Triethylamine
- Diphenylphosphoryl azide (DPPA)
- Dry Dimethylformamide (DMF)

- Ethyl acetate (EtOAc)
- Saturated sodium bicarbonate solution
- Water
- Brine
- Anhydrous sodium sulfate or magnesium sulfate
- Celite

Procedure:

- In a flask, dissolve 6-Bromo-2-naphthoic acid and triethylamine in dry DMF.[1]
- To this solution, add diphenylphosphoryl azide and stir at room temperature for 3 hours.[1]
- Add water to the solution and heat at 100°C for 1 hour.[1]
- After cooling, remove the DMF by distillation under high vacuum.[1]
- Dissolve the solid residue in ethyl acetate and wash with a saturated sodium bicarbonate solution.[1]
- Filter the solution through celite.[1]
- Wash the filtrate with water and then with brine.[1]
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under vacuum to yield **2-Amino-6-bromonaphthalene** as a solid.[1]

2-Amino-6-bromonaphthalene is harmful if swallowed or inhaled and causes skin and serious eye irritation.[8] It may also cause respiratory irritation.[8]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.[11][12]

- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.
[\[11\]](#)
- Respiratory Protection: Use in a well-ventilated area. If dust is formed, a NIOSH/MSHA approved respirator is recommended.[\[11\]](#)[\[12\]](#)

Handling:

- Avoid contact with skin, eyes, and clothing.[\[11\]](#)[\[12\]](#)
- Do not breathe dust.[\[11\]](#)
- Wash hands thoroughly after handling.
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.
[\[11\]](#)[\[12\]](#)

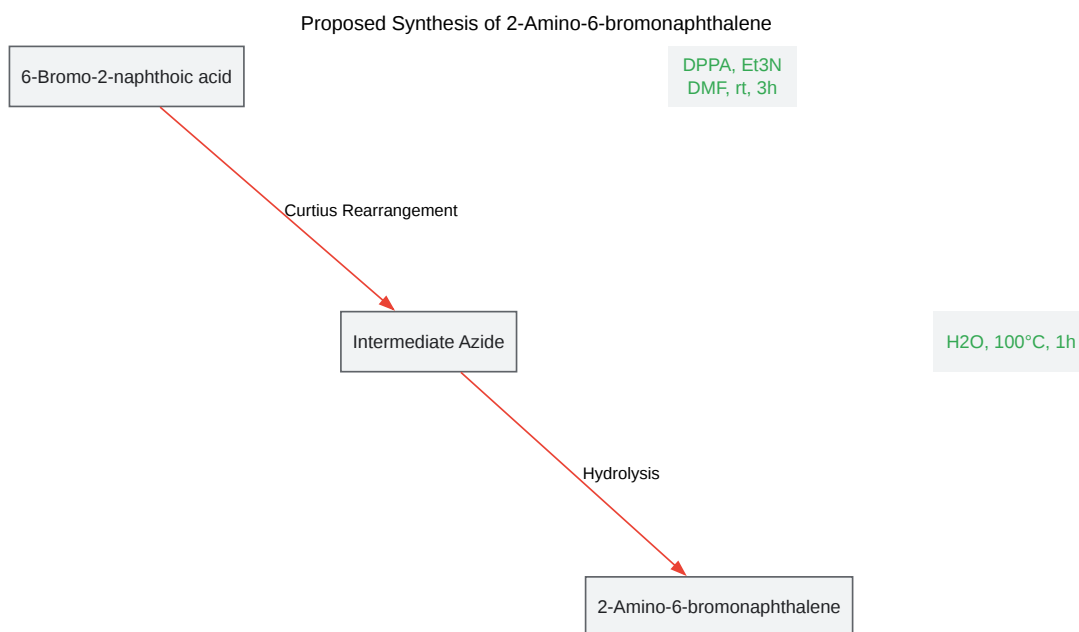
Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[12\]](#)
- Keep in the dark.[\[1\]](#)

Applications in Drug Discovery

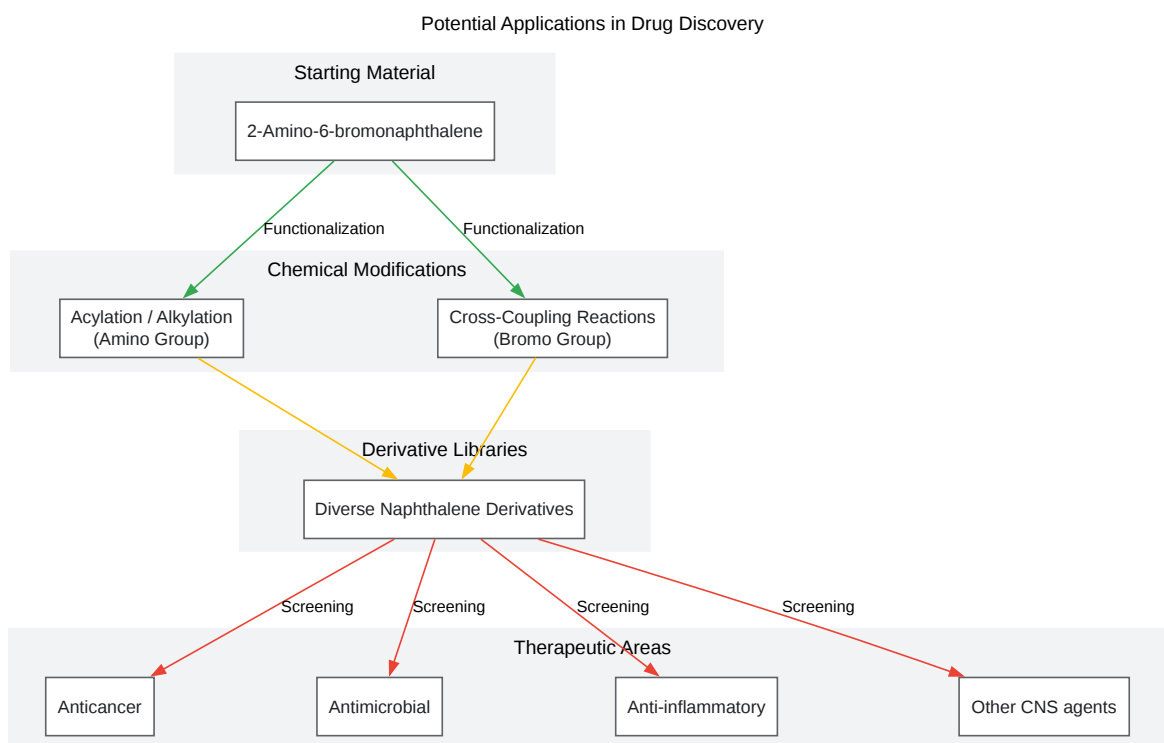
The dual functionality of **2-Amino-6-bromonaphthalene**, with its reactive amino and bromo groups, makes it a valuable starting material for creating diverse compound libraries for high-throughput screening.[\[2\]](#) The amino group can be readily acylated or alkylated, while the bromo substituent can participate in various carbon-carbon and carbon-heteroatom bond-forming reactions, such as Suzuki and Buchwald-Hartwig couplings.[\[2\]](#) Naphthalene-based molecules have been successfully developed into drugs for a wide range of conditions, including cancer, infections, and neurological disorders.[\[3\]](#)

Visualizations



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Caption: Proposed synthetic workflow for **2-Amino-6-bromonaphthalene**.



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Caption: Logical workflow for drug discovery using **2-Amino-6-bromonaphthalene**.

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